

Application Notes and Protocols for Labeling ZM226600

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Compound of Interest

Compound Name:	ZM226600
CAS No.:	5326-71-6
Cat. No.:	B15588317

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Introduction

ZM226600 is a potent opener of the Kir6 (KATP) channel, a critical component in coupling cellular metabolism to membrane potential.^{[1][2]} Understanding the localization, trafficking, and target engagement of **ZM226600** is crucial for elucidating its mechanism of action and for the development of novel therapeutics targeting the KATP channel. These application notes provide detailed protocols for the fluorescent labeling, radiolabeling, and biotinylation of **ZM226600** to facilitate such studies.

Chemical Properties of **ZM226600**

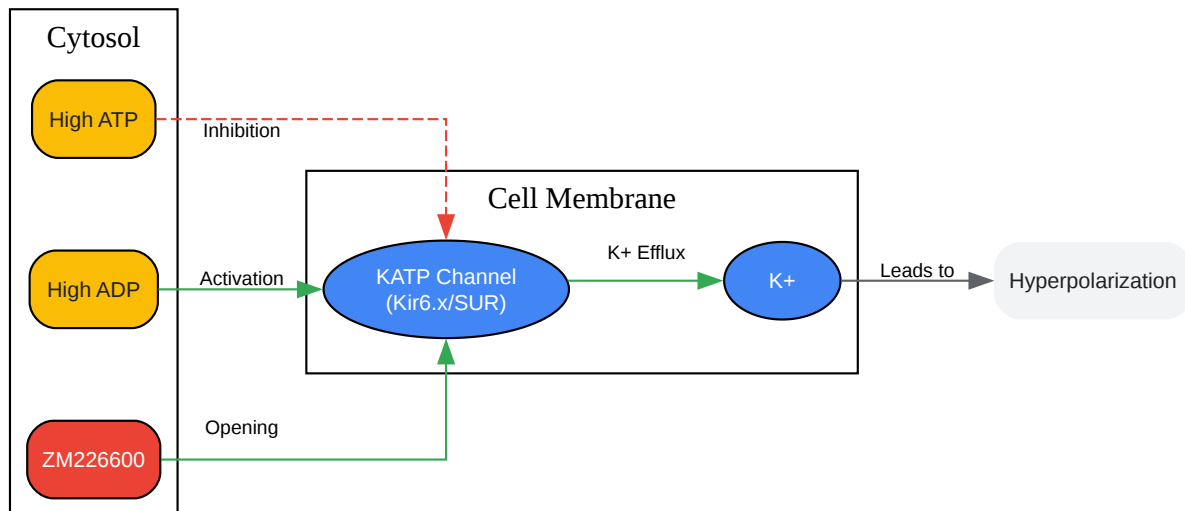
Property	Value
Chemical Name	N-(4-Phenylsulfonylphenyl)-3,3,3-trifluoro-2-hydroxy-2-methylpropanamide
Molecular Formula	C ₁₆ H ₁₄ F ₃ NO ₄ S
Molecular Weight	373.35 g/mol [1][2]
Solubility	Soluble to 100 mM in DMSO[1]
Purity	≥98%[2]

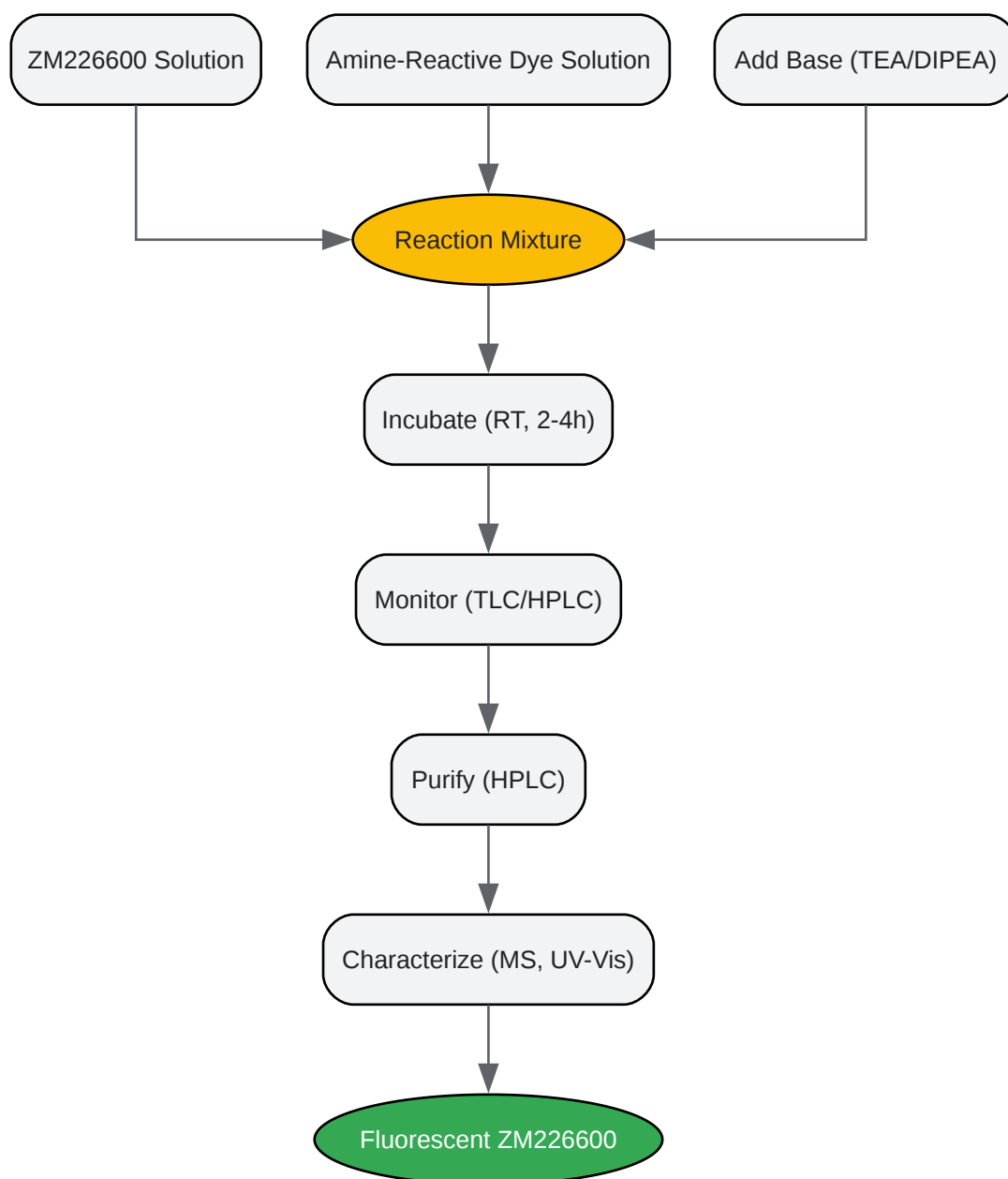
Biological Target: The KATP Channel

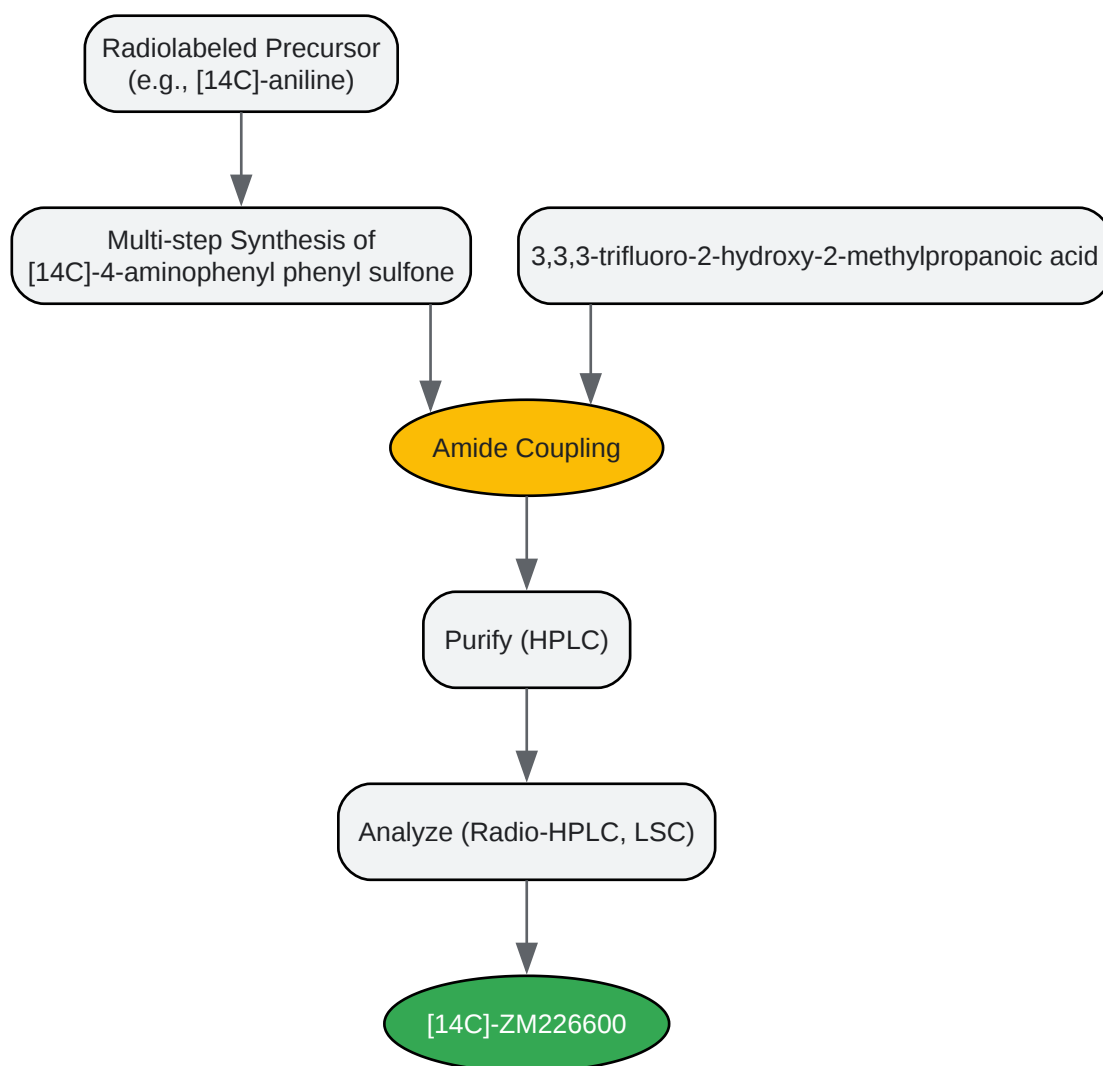
The ATP-sensitive potassium (KATP) channel is a hetero-octameric complex composed of four pore-forming inward rectifier potassium (Kir6.x) channel subunits and four regulatory sulfonylurea receptor (SUR) subunits. These channels are crucial in various physiological processes by linking the cell's energetic state to its electrical activity. Intracellular ATP inhibits channel activity by binding to the Kir6.x subunits, while Mg-ADP stimulates channel opening via the SUR subunits. The dynamic interplay between ATP and ADP levels dictates the open probability of the KATP channel.

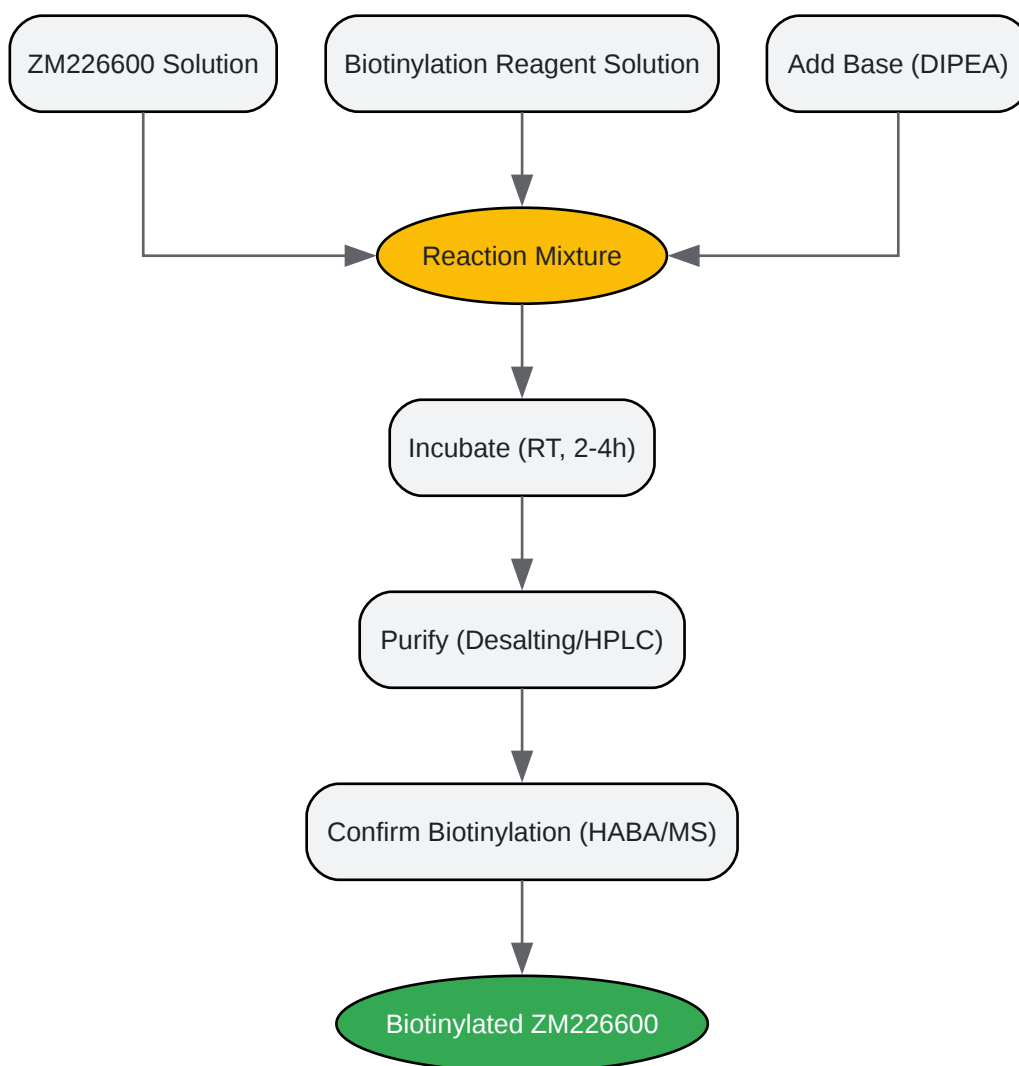
Signaling Pathway of KATP Channel Activation

The following diagram illustrates the general mechanism of KATP channel regulation by intracellular nucleotides and the proposed site of action for **ZM226600** as a channel opener.









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